

(1R,3S)-3-Aminocyclopentanol CAS number and molecular structure

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Compound of Interest

Compound Name: (1R,3S)-3-Aminocyclopentanol

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Technical Guide: (1R,3S)-3-Aminocyclopentanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1R,3S)-3-Aminocyclopentanol is a chiral bifunctional molecule that has emerged as a critical building block in modern medicinal chemistry. Its rigid cyclopentane scaffold, combined with the stereochemically defined trans configuration of its amino and hydroxyl groups, makes it an invaluable synthon for the asymmetric synthesis of complex pharmaceutical agents. The precise three-dimensional arrangement of these functional groups is paramount, as the therapeutic efficacy of many drugs is often attributed to a single enantiomer.

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and primary applications of **(1R,3S)-3-Aminocyclopentanol** and its hydrochloride salt, serving as a resource for researchers and professionals in drug discovery and development.

Molecular Structure and Identification

The molecular structure of **(1R,3S)-3-Aminocyclopentanol** is characterized by a five-membered ring with an amino group at position 3 and a hydroxyl group at position 1, both with a defined stereochemistry.

- Molecular Formula: C₅H₁₁NO[1]
- Molecular Weight: 101.15 g/mol [1]
- IUPAC Name: (1R,3S)-3-aminocyclopentan-1-ol[1]
- CAS Number: 1110772-05-8[2]
- Hydrochloride Salt CAS Number: 1279032-31-3[3][4]

Molecular Structure:

(A simplified 2D representation showing the connectivity of atoms. The (1R,3S) stereochemistry defines the specific spatial orientation of the -OH and -NH₂ groups.)

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(1R,3S)-3-Aminocyclopentanol** and its more commonly used hydrochloride salt is essential for its application in synthesis.

Table 1: Physicochemical Properties of **(1R,3S)-3-Aminocyclopentanol**

Property	Value
Molecular Formula	C ₅ H ₁₁ NO
Molecular Weight	101.15 g/mol [1]
Appearance	Yellow oil
pKa (Predicted)	15.06 ± 0.40[2]
Storage Temperature	2-8°C, protected from light[2]
Solubility	Soluble in Ethanol[5]

Table 2: Physicochemical Properties of **(1R,3S)-3-Aminocyclopentanol** Hydrochloride

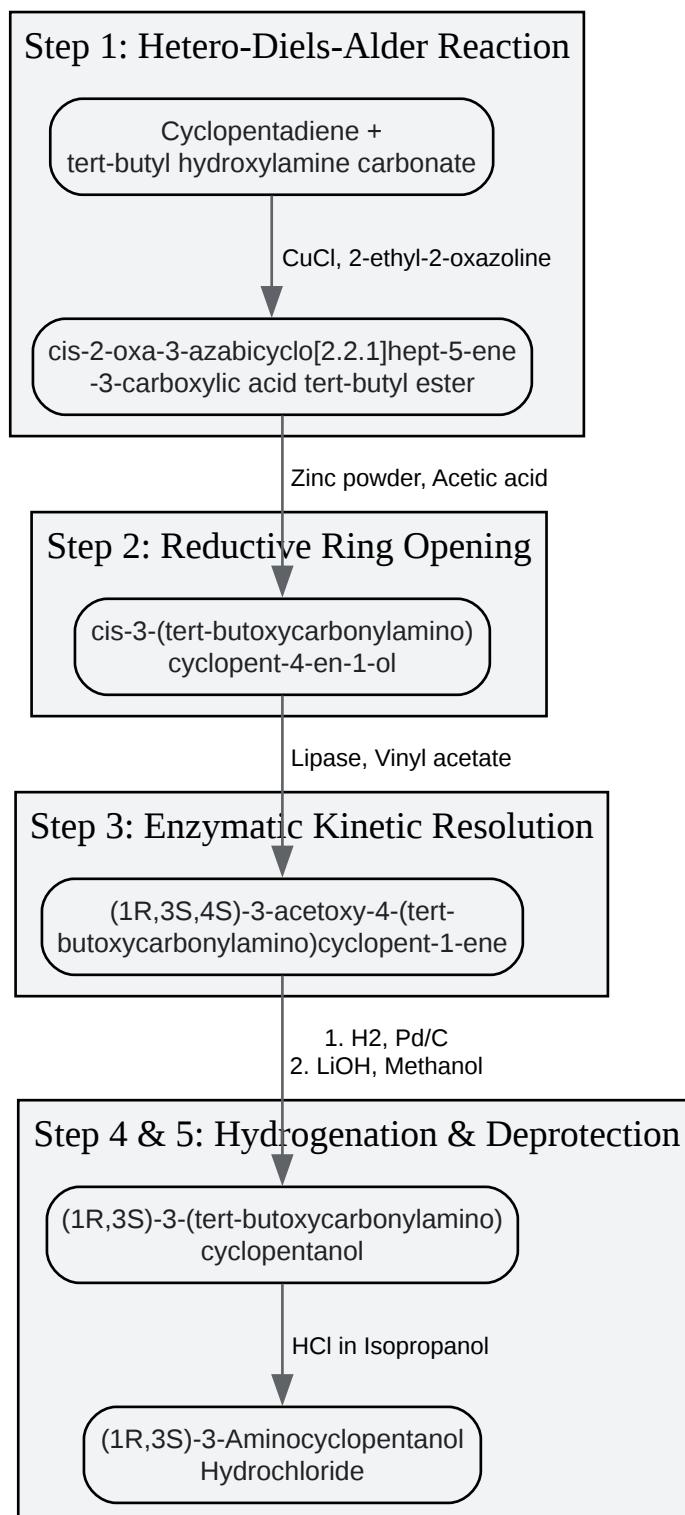
Property	Value
Molecular Formula	C ₅ H ₁₂ CINO ^[3]
Molecular Weight	137.61 g/mol ^[3]
Appearance	White to pale yellow solid ^[3]
Melting Point	93-96°C ^{[3][6]}
Solubility	Soluble in Ethanol; Slightly soluble in DMSO and Water ^{[3][7]}
Storage Conditions	Inert atmosphere, Room Temperature ^{[3][7]}

Synthesis and Manufacturing

The enantioselective synthesis of **(1R,3S)-3-Aminocyclopentanol** is a key challenge, with several strategies developed to achieve high optical purity. A widely adopted and scalable approach is a chemo-enzymatic method, which ensures high stereoselectivity.^[8]

Chemo-Enzymatic Synthesis Workflow

This multi-step synthesis begins with a hetero-Diels-Alder reaction, followed by reductive ring opening, enzymatic kinetic resolution to separate the desired enantiomer, and subsequent deprotection steps to yield the final product.^{[8][9]}



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